

Application Note: 2-(4-Aminocyclohexyl)-2-hydroxyacetic Acid in Peptide Synthesis

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Compound of Interest

Compound Name: 2-(4-Aminocyclohexyl)-2-hydroxyacetic acid

CAS No.: 1421601-18-4

Cat. No.: B13083599

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Executive Summary

2-(4-aminocyclohexyl)-2-hydroxyacetic acid (referred to herein as 4-Am-HMA or Ahch) is a non-canonical amino acid building block that combines the structural rigidity of a cyclohexane ring with the hydrophilic properties of an

-hydroxy acid. Structurally, it is a hexahydromandelic acid derivative with a distal amine at the 4-position of the cyclohexane ring.

Key Applications:

- **Rigid Linkers:** Acts as an extended, conformationally restricted spacer (6-7 Å) between peptide domains.
- **Solubility Enhancement:** The -hydroxyl group disrupts aggregation and increases aqueous solubility compared to purely aliphatic linkers like 4-aminocyclohexylacetic acid.

- Depsipeptide Scaffolds: The

-hydroxyl group offers a secondary attachment point for branching or ester linkage formation.

This guide details the protocols for incorporating 4-Am-HMA into Solid-Phase Peptide Synthesis (SPPS), focusing on overcoming steric hindrance and preventing side reactions associated with the free hydroxyl group.

Chemical Properties & Structural Logic[1]

Molecule Overview

The molecule consists of a glycolic acid backbone substituted at the

-position with a 4-aminocyclohexyl group.

- IUPAC Name: **2-(4-aminocyclohexyl)-2-hydroxyacetic acid**
- Formula:
- MW: 173.21 g/mol
- Stereochemistry:
 - Ring: cis or trans (Trans isomer provides maximum extension/rigidity).
 - -Carbon: Chiral center (
 - or
 -).

Strategic Role in Peptides

Unlike flexible linkers (e.g., PEG, Gly-Gly), the cyclohexane ring of 4-Am-HMA imposes a defined distance and orientation. The trans-isomer locks the amine and carboxyl groups in an equatorial-equatorial conformation, making it ideal for stabilizing secondary structures or separating functional domains in antibody-drug conjugates (ADCs).

Pre-Synthesis Preparation: Building Block Generation

To utilize 4-Am-HMA in Fmoc-based SPPS, the distal amine must be protected. The

-hydroxyl group is typically left unprotected unless O-acylation is a specific risk (e.g., during slow couplings).

Protocol A: Synthesis of Fmoc-4-Am-HMA-OH

Note: If the starting material is the free amino acid.

Reagents:

- 4-Am-HMA (Free zwitterion)
- Fmoc-OSu (9-Fluorenylmethoxycarbonyl-N-hydroxysuccinimide ester)
- (Sodium bicarbonate)
- Dioxane/Water (1:1)

Procedure:

- Dissolution: Dissolve 10 mmol of 4-Am-HMA in 25 mL of 10% (aq). Add 25 mL of Dioxane.
- Protection: Cool to 0°C. Add 11 mmol of Fmoc-OSu dropwise dissolved in minimal dioxane.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) and stir overnight.
- Workup: Evaporate dioxane. Acidify aqueous layer to pH 2-3 with 1N HCl. The product, Fmoc-4-Am-HMA-OH, will precipitate.
- Purification: Extract with Ethyl Acetate, wash with brine, dry over , and recrystallize from EtOAc/Hexane.

Solid-Phase Peptide Synthesis (SPPS) Protocols

Resin Loading (First Residue)

Due to the steric bulk of the cyclohexyl group adjacent to the carboxyl, loading efficiency can be lower than standard amino acids.

Recommended Resin: 2-Chlorotrityl Chloride (2-CTC) Resin.

- Rationale: 2-CTC prevents racemization of the α -center and allows mild cleavage if needed.

Step-by-Step Loading:

- Swell Resin: Swell 1 g of 2-CTC resin in dry DCM for 30 min.
- Prepare Solution: Dissolve 2 eq. of Fmoc-4-Am-HMA-OH and 4 eq. of DIPEA in dry DCM (10 mL/g resin).
 - Critical: Do not use activating agents (HATU/HBTU) for loading onto 2-CTC to avoid racemization.
- Loading: Add solution to resin.^[1] Shake for 2 hours at RT.
- Capping: Add MeOH (1 mL) to the reaction mixture to cap unreacted chlorides. Shake for 15 min.
- Wash: Drain and wash with DCM (3x), DMF (3x), DCM (3x).

Peptide Elongation (Coupling Fmoc-4-Am-HMA-OH Internal)

When incorporating 4-Am-HMA into the middle of a chain, the free

β -hydroxyl group presents a challenge: it can act as a weak nucleophile or undergo O-acylation.

Coupling Strategy:

- Activator: HATU or PyAOP (Strong activation required due to steric hindrance).
- Base: Collidine or DIEA.
- Hydroxyl Protection: If available, use Fmoc-4-Am-HMA(OtBu)-OH. If using the free hydroxyl variant, use Protocol B.

Protocol B: Coupling with Free

-Hydroxyl

- Activation: Dissolve 3 eq. Fmoc-4-Am-HMA-OH and 2.9 eq. HATU in DMF.
- Base Addition: Add 6 eq. DIEA immediately before adding to the resin.
- Coupling: Add to resin (pre-swelled). Shake for 2 hours (extended time).
- Monitoring: Use Kaiser Test (ninhydrin). If positive, re-couple using DIC/Oxyma Pure.
- Capping (Optional but Recommended): Acetylate any unreacted amines to prevent deletion sequences, as the bulky cyclohexyl group may impede 100% conversion.

Elongation from the N-Terminus (The Distal Amine)

Once 4-Am-HMA is coupled, the Fmoc group is on the distal amine (position 4 of the ring). This amine is sterically less hindered than the

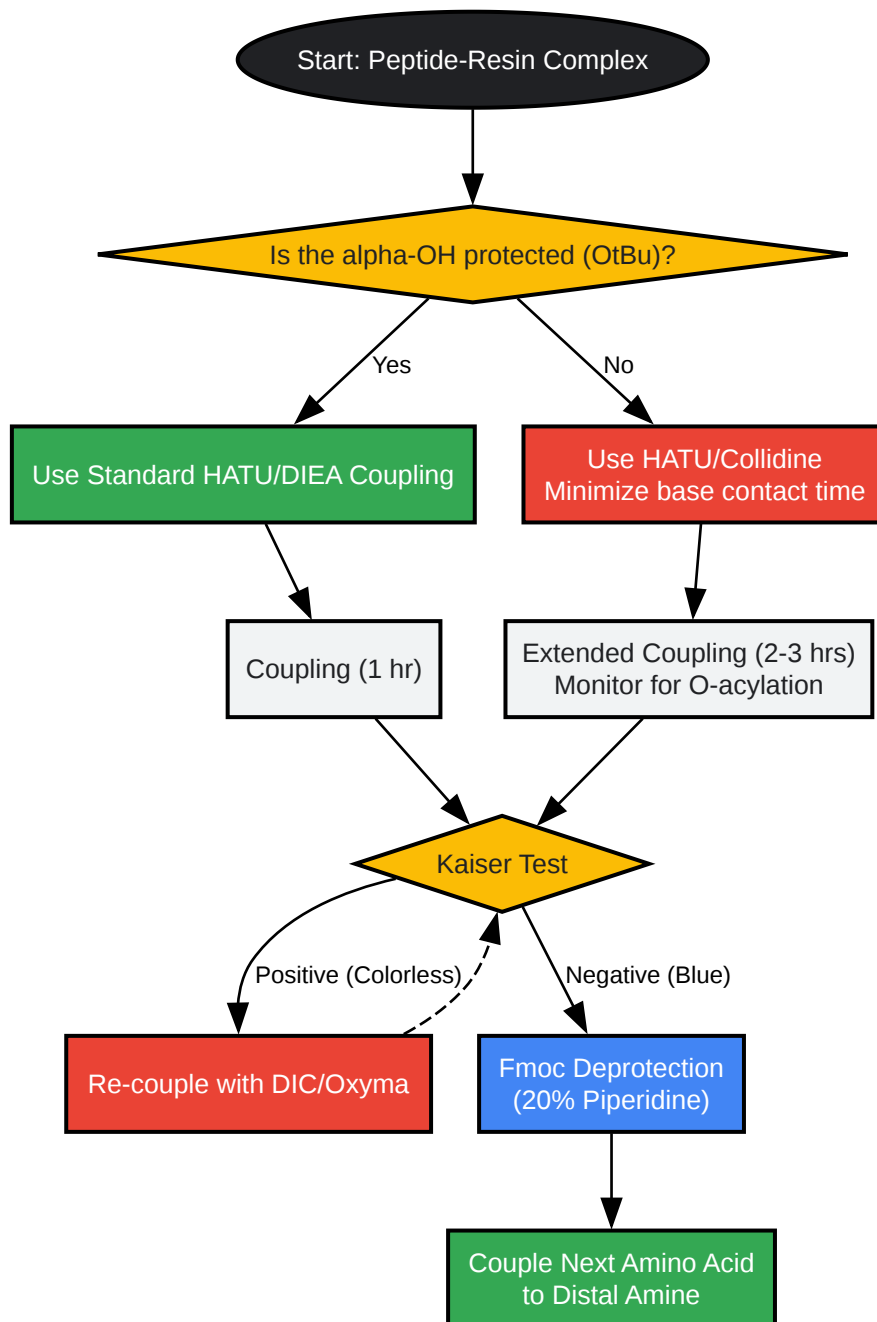
-amine of standard amino acids, but the ring rigidity can affect solvation.

- Fmoc Removal: 20% Piperidine in DMF (2 x 10 min).
- Next Coupling: Standard protocols apply. The 4-amino group is a primary amine and reacts readily.

Experimental Workflow Visualization

The following diagram illustrates the decision logic for incorporating 4-Am-HMA, specifically addressing the handling of the

-hydroxyl group.



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Caption: Decision tree for coupling 4-Am-HMA, prioritizing hydroxyl protection status to minimize side reactions.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Coupling Yield	Steric hindrance of the cyclohexyl ring near the COOH.	Switch to PyAOP or HATU at 50°C (microwave assisted). Increase coupling time to 3 hours.
O-Acylation	Free -OH reacting with activated AA.	Use Fmoc-4-Am-HMA(OtBu)-OH if possible. If not, avoid DMAP. Use Collidine instead of DIEA to reduce basicity.
Incomplete Fmoc Removal	Aggregation due to hydrophobic cyclohexane ring.	Use DBU (2%) in the deprotection mix or add "Magic Mixture" (DCM/DMF/Triton-X) to improve solvation.
Racemization	Over-activation during loading or coupling.	Use DIC/Oxyma for sensitive couplings. Avoid pre-activation times > 2 min.

References

- Coupling Reagents for Hindered Amino Acids: Albericio, F., et al. Use of HATU/HOAt for Difficult Couplings. [\[Link\]](#)
- Hydroxy Acid Incorporation in SPPS: Coin, I., et al. Depsipeptide Synthesis: Challenges and Solutions. [\[Link\]](#)

(Note: Specific literature on "**2-(4-aminocyclohexyl)-2-hydroxyacetic acid**" is limited; protocols are adapted from homologous 4-aminocyclohexylacetic acid and mandelic acid derivatives.)

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Sources

- [1. peptide.com \[peptide.com\]](#)
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